

(Rac)-PF-998425: A Preclinical Technical Guide for Researchers

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Compound of Interest

Compound Name: (Rac)-PF-998425

Cat. No.: B15542933

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(Rac)-PF-998425 is a potent and selective non-steroidal antagonist of the androgen receptor (AR). This document provides an in-depth technical guide on its preclinical research applications, focusing on its mechanism of action, relevant experimental protocols, and key quantitative data. It is intended for researchers, scientists, and professionals involved in drug development, particularly in the fields of dermatology and endocrinology.

Mechanism of Action

(Rac)-PF-998425 functions as a direct competitive antagonist of the androgen receptor. By binding to the AR, it prevents the binding of endogenous androgens such as testosterone and dihydrotestosterone (DHT). This inhibition blocks the conformational changes in the AR that are necessary for its translocation to the nucleus and subsequent regulation of androgen-responsive genes. This mechanism of action makes **(Rac)-PF-998425** a promising candidate for the topical treatment of androgen-dependent conditions like androgenetic alopecia (male pattern baldness) and acne, where excess androgen activity at the level of the skin is a key pathological factor.

Quantitative Preclinical Data

The following tables summarize the key quantitative data available for **(Rac)-PF-998425** and its active enantiomer, PF-998425.

Compound	Assay Type	Target	IC50 (nM)	Reference(s)
(Rac)-PF-998425	AR Binding Assay	Androgen Receptor	26	[1] [2]
(Rac)-PF-998425	Cellular Assay	Androgen Receptor	90	[1] [2]
PF-998425	AR Binding Assay	Androgen Receptor	37	[3] [4]
PF-998425	Cellular Assay	Androgen Receptor	43	[3] [4]
PF-998425	Progesterone Receptor Binding Assay	Progesterone Receptor	>10,000	[2] [4]

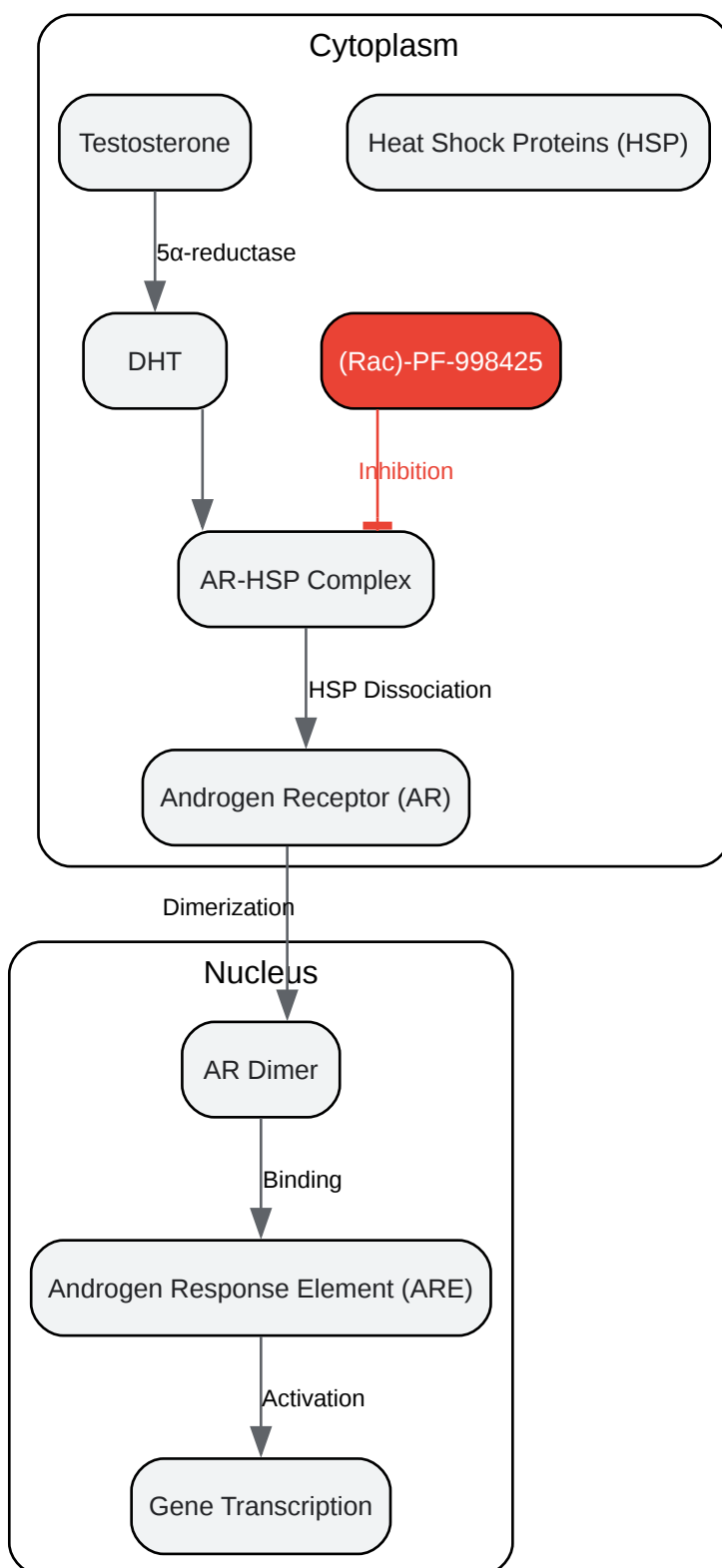
Table 1: In Vitro Activity of **(Rac)-PF-998425** and PF-998425

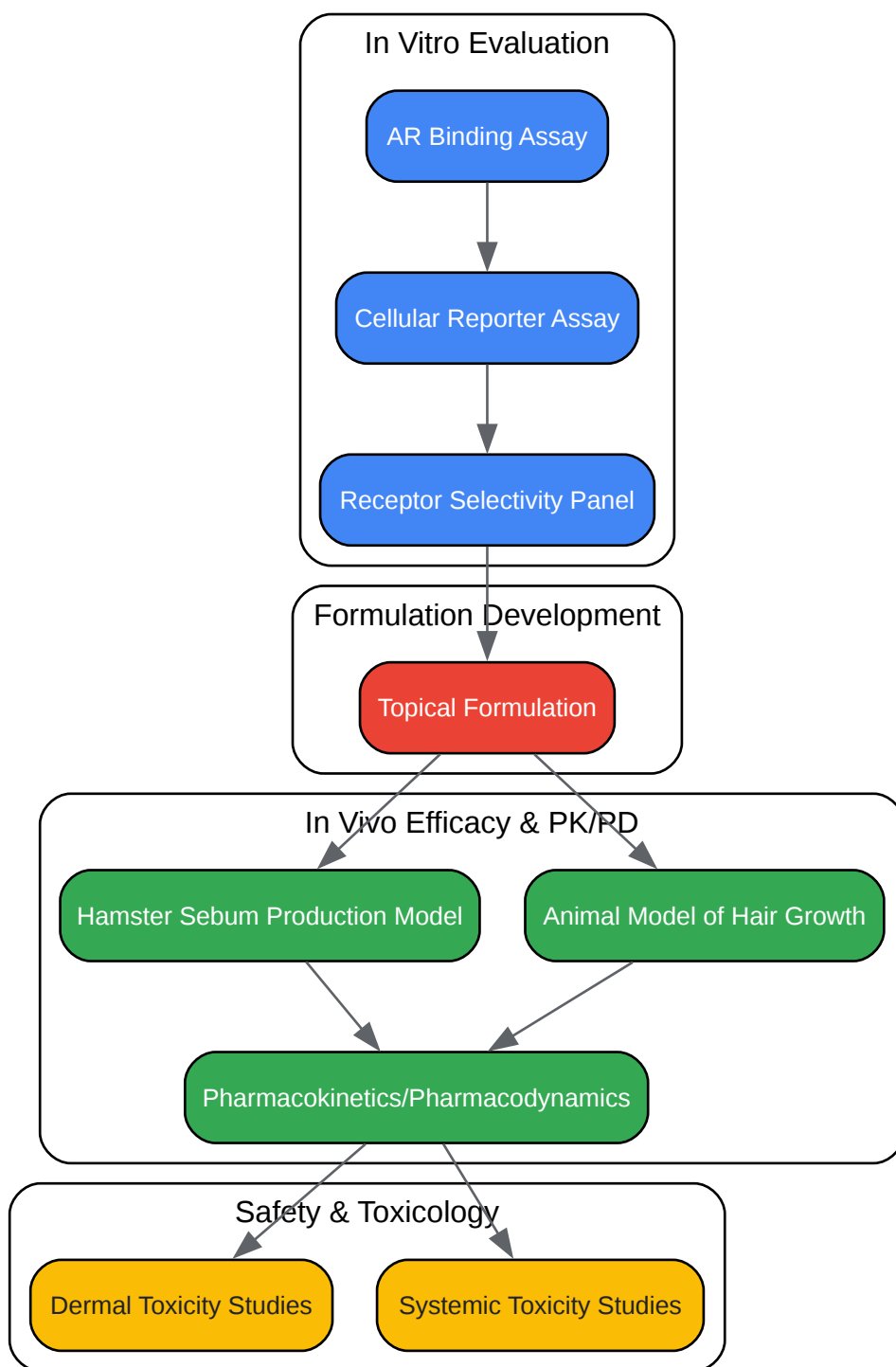
Compound	Animal Model	Application	Dosage	ED50	Effect	Reference(s)
PF-998425	Male Syrian Golden Hamster	Topical	0.4% twice per day	0.4%	Reduction in ear sebum production	[4]
PF-998425	Mouse Model of Hair Growth	Topical	3% twice per day	-	Increased hair growth	[4]

Table 2: In Vivo Efficacy of PF-998425

Signaling Pathway

The androgen receptor signaling pathway is central to the mechanism of action of **(Rac)-PF-998425**. The following diagram illustrates the canonical androgen signaling pathway and the point of intervention for an AR antagonist like **(Rac)-PF-998425**.





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References

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